

An In-Depth Technical Guide to 3,3-Dimethyl-1-hexene

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Compound of Interest

Compound Name: 3,3-Dimethyl-1-hexene

Cat. No.: B1582872

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CAS Registry Number: 3404-77-1

This technical guide provides a comprehensive overview of **3,3-Dimethyl-1-hexene**, a branched terminal alkene of interest to researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, outlines key synthetic and reaction protocols, and explores its potential, though currently limited, relevance in medicinal chemistry.

Chemical and Physical Properties

3,3-Dimethyl-1-hexene is a colorless liquid with a chemical formula of C_8H_{16} and a molecular weight of 112.21 g/mol ^[1] Its structure features a hexene backbone with two methyl groups attached to the third carbon atom, creating a sterically hindered environment around the double bond. This structural characteristic significantly influences its reactivity. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **3,3-Dimethyl-1-hexene**

Property	Value	Reference
CAS Registry Number	3404-77-1	[1][2]
Molecular Formula	C8H16	[1][2]
Molecular Weight	112.215 g/mol	[2]
IUPAC Name	3,3-dimethylhex-1-ene	[1]
Boiling Point	106.9°C at 760 mmHg	[2]
Density	0.72 g/cm ³	[2]
Refractive Index	1.4070-1.4080	[2]
Flash Point	10.7°C	[2]
Solubility	Insoluble in water; Soluble in organic solvents.	
Appearance	Colorless to almost colorless clear liquid.	

Synthesis and Experimental Protocols

The synthesis of **3,3-Dimethyl-1-hexene** can be approached through several established organic chemistry methodologies, primarily the Grignard and Wittig reactions.

Grignard Reaction (Proposed)

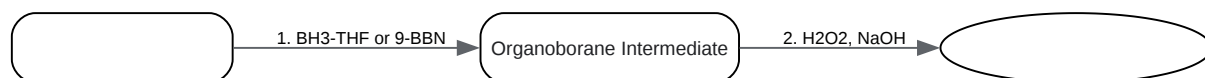
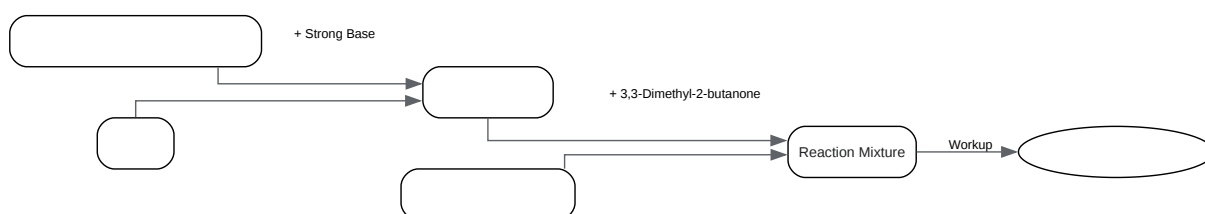
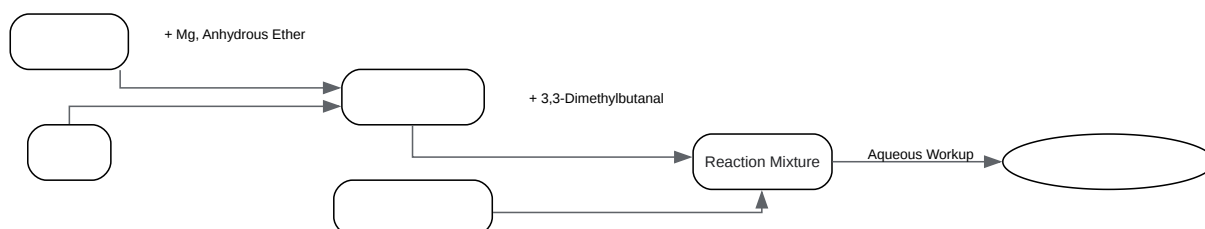
A plausible synthetic route involves the reaction of a Grignard reagent with an appropriate carbonyl compound. For instance, the reaction of vinylmagnesium bromide with 3,3-dimethylbutanal could yield the target compound.

Experimental Protocol (General Procedure):

- **Preparation of Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, place magnesium turnings. Add a solution of vinyl bromide in anhydrous diethyl ether or THF dropwise to initiate the reaction. Maintain a gentle reflux until the magnesium is consumed.

- **Reaction with Aldehyde:** Cool the Grignard reagent solution in an ice bath. Add a solution of 3,3-dimethylbutanal in anhydrous diethyl ether dropwise from the dropping funnel. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- **Workup:** Quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution. Separate the organic layer, wash with brine, dry over anhydrous magnesium sulfate, and purify by distillation.

Logical Workflow for Grignard Synthesis



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References

- 1. 3,3-Dimethyl-1-hexene | C₈H₁₆ | CID 137924 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
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